

An In-depth Technical Guide to the Physical Properties of Allyltriphenylphosphonium Bromide

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Compound of Interest

Compound Name: *Allyltriphenylphosphonium
bromide*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties of **allyltriphenylphosphonium bromide**, a versatile reagent in organic synthesis. The information is curated for researchers, scientists, and professionals in drug development who utilize phosphonium salts in their work.

Core Physical and Chemical Properties

Allyltriphenylphosphonium bromide is a quaternary phosphonium salt that is widely employed as a precursor to the corresponding ylide for the Wittig reaction, enabling the synthesis of various alkenes. Its physical characteristics are crucial for its handling, storage, and reactivity.

Appearance: This compound typically presents as a white crystalline powder.^{[1][2]}

Table of Quantitative Data

Property	Value	Source(s)
Molecular Formula	C ₂₁ H ₂₀ BrP	[3][4][5]
Molecular Weight	383.26 g/mol	[2][5]
Melting Point	222-225 °C (lit.)	[1][2][4][5]
Boiling Point	Not Applicable (decomposes)	[4]
Water Solubility	Decomposes	[1][4][5][6]
Sensitivity	Hygroscopic	[5][6]

Experimental Protocols

Synthesis of Allyltriphenylphosphonium Bromide

A standard method for the preparation of **allyltriphenylphosphonium bromide** involves the reaction of triphenylphosphine with allyl bromide.[1]

Methodology:

- **Reaction Setup:** A solution of triphenylphosphine is prepared in a suitable dry solvent, such as toluene, under an inert atmosphere (e.g., nitrogen or argon) in a round-bottom flask equipped with a magnetic stirrer and a reflux condenser.
- **Reagent Addition:** Allyl bromide is added to the stirred solution. The reaction is typically exothermic.
- **Reaction Conditions:** The reaction mixture is stirred at room temperature or gently heated to ensure the completion of the reaction. The progress of the reaction can be monitored by the precipitation of the phosphonium salt.
- **Isolation and Purification:** The resulting white precipitate of **allyltriphenylphosphonium bromide** is collected by filtration. The collected solid is then washed with a non-polar solvent (e.g., diethyl ether or hexane) to remove any unreacted starting materials.
- **Drying:** The purified product is dried under vacuum to remove residual solvent. Due to its hygroscopic nature, it should be stored in a desiccator.[5][6]

General Protocol for a Wittig Reaction using Allyltriphenylphosphonium Bromide

Allyltriphenylphosphonium bromide is a precursor to the allyl-substituted phosphorus ylide used in the Wittig reaction to form a new carbon-carbon double bond.[7][8][9]

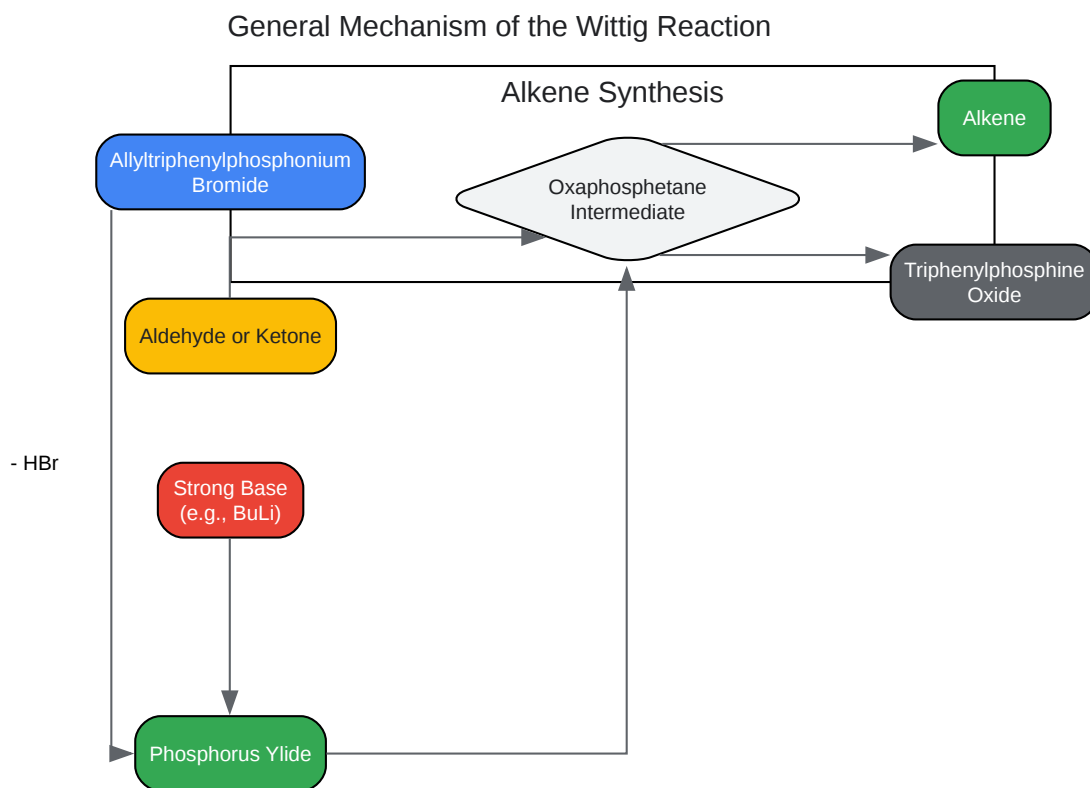
Methodology:

- **Ylide Generation:** **Allyltriphenylphosphonium bromide** is suspended in a dry, aprotic solvent (e.g., tetrahydrofuran or diethyl ether) under an inert atmosphere. A strong base, such as n-butyllithium, sodium hydride, or sodium amide, is added to the suspension at a low temperature (e.g., 0 °C or -78 °C) to deprotonate the phosphonium salt and form the corresponding phosphorus ylide.[8][10] The formation of the ylide is often indicated by a color change.
- **Reaction with Carbonyl Compound:** A solution of the desired aldehyde or ketone in a dry, aprotic solvent is added dropwise to the ylide solution at a controlled temperature.
- **Reaction Progression:** The reaction mixture is allowed to warm to room temperature and stirred until the reaction is complete, which can be monitored by thin-layer chromatography.
- **Work-up:** The reaction is quenched by the addition of a saturated aqueous solution of ammonium chloride. The aqueous layer is extracted with an organic solvent (e.g., diethyl ether or ethyl acetate).
- **Purification:** The combined organic layers are dried over an anhydrous salt (e.g., magnesium sulfate or sodium sulfate), filtered, and the solvent is removed under reduced pressure. The resulting crude product, an alkene, is then purified by column chromatography. The by-product, triphenylphosphine oxide, is also formed.[8]

Visualizations

The Wittig Reaction Mechanism

The following diagram illustrates the key steps of the Wittig reaction, a fundamental application of **allyltriphenylphosphonium bromide**.



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Caption: Workflow of the Wittig reaction.

This diagram outlines the two main stages of the Wittig reaction. The first stage is the formation of the phosphorus ylide from the **allyltriphenylphosphonium bromide** salt using a strong base. The second stage involves the reaction of the ylide with a carbonyl compound to form an oxaphosphetane intermediate, which then decomposes to yield the final alkene product and triphenylphosphine oxide.

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